

Characterization of Triisononyl Trimellitate: A Technical Guide

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Compound of Interest

Compound Name: *Triisononyl trimellitate*

Cat. No.: *B167210*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triisononyl trimellitate (TINTM) is a high-molecular-weight branched trimellitate plasticizer prized for its low volatility, excellent thermal stability, and high permanence. These properties make it a critical component in a variety of demanding applications, including high-temperature automotive interiors, wire and cable insulation, and medical devices where resistance to extraction and migration is paramount. For researchers, scientists, and professionals in drug development, a thorough understanding of the analytical techniques used to characterize TINTM is essential for quality control, formulation development, and regulatory compliance. This in-depth technical guide provides a comprehensive overview of the core characterization techniques for TINTM, complete with detailed experimental protocols and data presentation.

Physicochemical and Thermal Properties

A fundamental aspect of characterizing TINTM involves the determination of its key physicochemical and thermal properties. These parameters provide a baseline for quality assessment and are crucial for predicting its performance in various formulations.

Summary of Quantitative Data

The following table summarizes typical quantitative data for **Triisononyl Trimellitate**.

Property	Typical Value	Unit	Test Method Reference
Physical Properties			
Molecular Formula	C ₃₆ H ₆₀ O ₆	-	-
Molecular Weight	588.86	g/mol	-
Appearance	Clear, oily liquid	-	Visual
Color	≤ 70	Pt-Co scale	ASTM D1209
Density (at 20°C)	0.98	g/mL	ASTM D4052
Refractive Index (at 20°C)	1.486	-	ASTM D1218
Viscosity (at 25°C)	260 - 320	mPa·s	ASTM D445 / D2196
Boiling Point	617.6 (at 760 mmHg)	°C	-
Flash Point	248.6	°C	ASTM D92
Water Solubility (at 20°C)	5.4	ng/L	-
Chemical Properties			
Acid Number	≤ 0.1	mg KOH/g	ASTM D664
Ester Content	≥ 99.5	%	ASTM D1045
Thermal Properties			
Onset of Decomposition	> 250	°C	TGA

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and identification of TINTM.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in the TINTM molecule. The characteristic ester carbonyl (C=O) and C-O stretching vibrations are key identifiers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of TINTM, including the arrangement of protons (^1H NMR) and carbon atoms (^{13}C NMR). It is a powerful tool for confirming the identity and purity of the substance.

Chromatographic Analysis

Chromatographic techniques are employed to assess the purity of TINTM and to quantify any impurities or related substances.

Gas Chromatography (GC)

GC is a primary technique for determining the purity of TINTM and for identifying and quantifying volatile and semi-volatile impurities. When coupled with a mass spectrometer (GC-MS), it provides definitive identification of separated components.

Thermal Analysis

Thermal analysis techniques are crucial for evaluating the thermal stability and decomposition profile of TINTM, which are critical parameters for its application in high-temperature environments.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to determine the onset of thermal degradation and to quantify the thermal stability of TINTM.

Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with thermal transitions in a material as a function of temperature. For TINTM, it can be used to determine its glass transition temperature and to study its thermal history.

Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols are based on standard test methods and common laboratory practices.

Determination of Acid Number (ASTM D664)

Principle: The sample is dissolved in a suitable solvent and titrated potentiometrically with a standardized alcoholic solution of potassium hydroxide (KOH). The endpoint is determined from the inflection point of the titration curve.

Apparatus:

- Automatic potentiometric titrator
- Glass electrode and reference electrode (e.g., calomel or Ag/AgCl)
- Burette, 10 mL capacity
- Beaker, 250 mL

Reagents:

- Titration solvent: A mixture of toluene and isopropyl alcohol (IPA) with a small amount of water (e.g., 500:495:5 v/v/v toluene:IPA:water).
- Titrant: 0.1 M alcoholic potassium hydroxide (KOH) solution, standardized.

Procedure:

- Weigh accurately approximately 10 g of the TINTM sample into a 250 mL beaker.
- Add 125 mL of the titration solvent and stir until the sample is completely dissolved.
- Immerse the electrodes in the solution and start the titration with the standardized 0.1 M alcoholic KOH solution.
- Titrate to the potentiometric endpoint, which is the point of maximum inflection in the titration curve.

- Perform a blank titration using 125 mL of the titration solvent without the sample.
- Calculate the acid number using the following formula: $\text{Acid Number (mg KOH/g)} = [(A - B) \times M \times 56.1] / W$ where:
 - A = volume of KOH solution required for the sample titration (mL)
 - B = volume of KOH solution required for the blank titration (mL)
 - M = molarity of the KOH solution (mol/L)
 - W = weight of the sample (g)
 - 56.1 = molecular weight of KOH (g/mol)

Measurement of Kinematic Viscosity (ASTM D445)

Principle: The time is measured for a fixed volume of the liquid to flow under gravity through the capillary of a calibrated viscometer at a closely controlled temperature. The kinematic viscosity is the product of the measured flow time and the calibration constant of the viscometer.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske or Ubbelohde type)
- Constant temperature bath, capable of maintaining the desired temperature (e.g., 25 °C) with an accuracy of ± 0.02 °C.
- Timer, capable of measuring with a resolution of 0.1 seconds.

Procedure:

- Select a clean, dry, calibrated viscometer of a size that will give a flow time of not less than 200 seconds.
- Charge the viscometer with the TINTM sample in the manner prescribed by the viscometer type.

- Place the charged viscometer in the constant temperature bath and allow it to equilibrate for at least 30 minutes.
- Using suction, draw the liquid up into the timing bulb of the viscometer.
- Measure the time required for the leading edge of the meniscus to pass from the first to the second timing mark.
- Repeat the measurement to ensure reproducibility.
- Calculate the kinematic viscosity using the following formula: Kinematic Viscosity (mm^2/s or cSt) = $C \times t$ where:
 - C = calibration constant of the viscometer (mm^2/s^2)
 - t = average flow time (s)

FTIR Spectroscopy

Principle: Infrared radiation is passed through a sample of TINTM. Some of the infrared radiation is absorbed by the sample and some of it is transmitted. The resulting spectrum represents a molecular "fingerprint" of the sample.

Apparatus:

- Fourier-Transform Infrared (FTIR) spectrometer
- Sample cell (e.g., KBr plates for neat liquid)

Procedure:

- Ensure the FTIR spectrometer is properly calibrated and the sample compartment is clean.
- Place a small drop of the TINTM sample between two KBr plates to form a thin film.
- Place the KBr plates in the sample holder of the spectrometer.
- Acquire the FTIR spectrum over a suitable wavenumber range (e.g., $4000 - 400 \text{ cm}^{-1}$).

- Identify the characteristic absorption bands, such as the ester C=O stretch (around 1730 cm^{-1}) and C-O stretches (around 1240 and 1120 cm^{-1}).

^1H and ^{13}C NMR Spectroscopy

Principle: The sample is placed in a strong magnetic field and irradiated with radiofrequency pulses. The nuclei of the atoms in the molecule absorb and re-emit this radiation at specific frequencies, which are dependent on their chemical environment.

Apparatus:

- Nuclear Magnetic Resonance (NMR) spectrometer (e.g., 400 MHz or higher)
- NMR tubes (5 mm diameter)

Reagents:

- Deuterated solvent (e.g., Chloroform-d, CDCl_3)
- Internal standard (e.g., Tetramethylsilane, TMS)

Procedure:

- Prepare a sample by dissolving approximately 10-20 mg of TINTM in about 0.6 mL of deuterated chloroform (CDCl_3) in an NMR tube.
- Add a small amount of TMS as an internal reference (0 ppm).
- Place the NMR tube in the spectrometer and acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures.
- Process the spectra (Fourier transform, phase correction, baseline correction) and integrate the signals in the ^1H NMR spectrum.
- Analyze the chemical shifts, splitting patterns, and integration values to confirm the structure of TINTM.

Gas Chromatography (GC)

Principle: A sample of TINTM is vaporized and injected onto the head of a chromatographic column. The sample is transported through the column by the flow of an inert, gaseous mobile phase. The components are separated based on their boiling points and interaction with the column's stationary phase.

Apparatus:

- Gas chromatograph (GC) equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).
- Capillary column suitable for high-temperature analysis (e.g., a low-bleed, non-polar or mid-polar column like a 5% phenyl-methylpolysiloxane).
- Injector and autosampler.

Typical GC Conditions:

- Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness
- Carrier Gas: Helium or Hydrogen, at a constant flow rate (e.g., 1 mL/min)
- Injector Temperature: 280 - 300 °C
- Detector Temperature (FID): 300 - 320 °C
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 320 °C
 - Final hold: 10 minutes
- Injection Volume: 1 μ L (split or splitless injection)

Procedure:

- Prepare a dilute solution of TINTM in a suitable solvent (e.g., dichloromethane or acetone).

- Inject the sample into the GC system.
- Run the analysis using the specified conditions.
- Analyze the resulting chromatogram to determine the purity of TINTM and to identify and quantify any impurities by comparing their retention times and/or mass spectra with those of known standards.

Thermogravimetric Analysis (TGA)

Principle: The mass of a TINTM sample is continuously monitored as it is heated at a constant rate in a controlled atmosphere. The resulting data provides information on the thermal stability and decomposition profile of the material.

Apparatus:

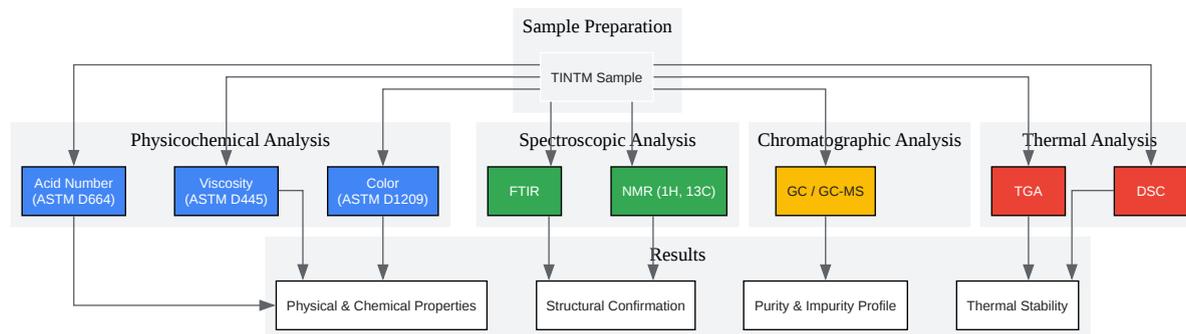
- Thermogravimetric analyzer (TGA)

Procedure:

- Weigh accurately 5-10 mg of the TINTM sample into a tared TGA pan (e.g., platinum or alumina).
- Place the pan in the TGA furnace.
- Heat the sample from ambient temperature to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air at a flow rate of 20-50 mL/min).
- Record the mass loss as a function of temperature.
- Analyze the TGA curve to determine the onset temperature of decomposition and the temperature of maximum decomposition rate (from the derivative of the TGA curve).

Visualizations

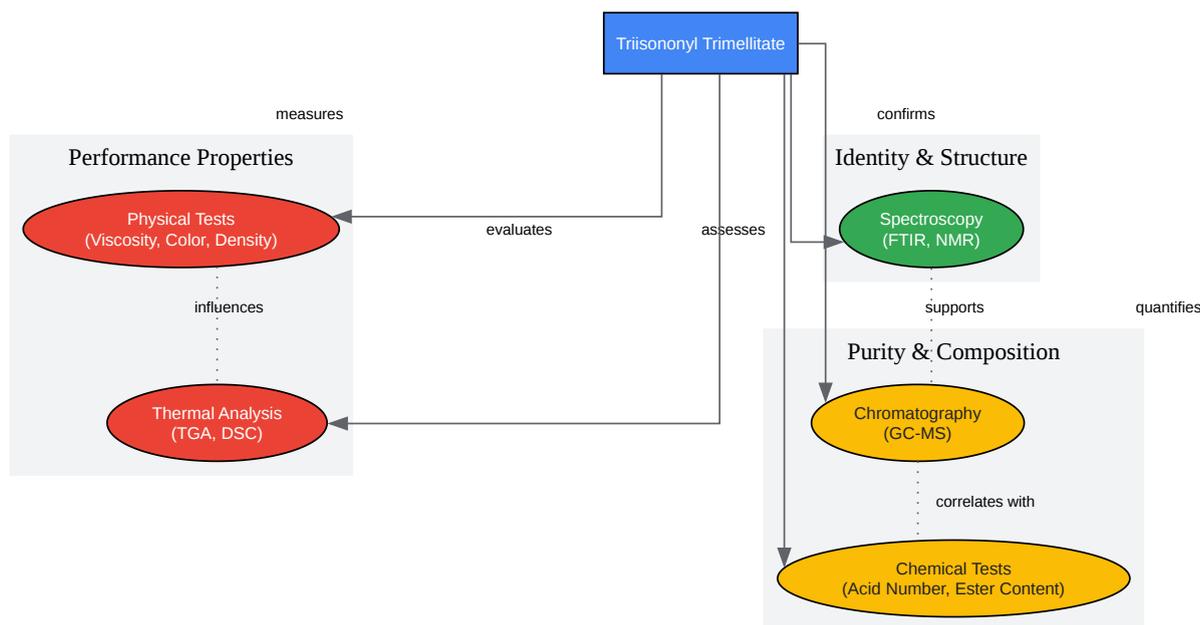
Experimental Workflow for TINTM Characterization



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Caption: A workflow diagram illustrating the key analytical techniques for the comprehensive characterization of **Triisononyl trimellitate**.

Logical Relationship of Characterization Techniques



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Caption: A diagram showing the logical relationships between different characterization techniques for TINTM and the properties they elucidate.

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